

Synonyms for Dioctanoin in scientific literature (e.g., diC8, Dicaprylin).

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dioctanoin*

Cat. No.: *B093851*

[Get Quote](#)

A Technical Guide to Dioctanoin and its Synonyms in Scientific Research

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Dioctanoin**, a key synthetic diacylglycerol (DAG) analog, and its synonyms commonly used in scientific literature. This document is designed to serve as a core resource for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, role in signaling pathways, and application in experimental protocols.

Synonyms and Chemical Properties of Dioctanoin

Dioctanoin is a diacylglycerol that contains two octanoic acid (caprylic acid) chains esterified to a glycerol backbone. Due to the different possible positions of the fatty acid chains, **Dioctanoin** can exist as different isomers, primarily 1,2-**dioctanoin** and 1,3-**dioctanoin**. In scientific literature, it is referred to by several synonyms, which are often used interchangeably.

Common Synonyms:

- Dicaprylin: A widely used trivial name.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- diC8: An abbreviation referring to the two 8-carbon fatty acid chains.[\[4\]](#)

- 1,2-Dioctanoyl-sn-glycerol: A specific chemical name for the sn-1,2 isomer.
- Glycerol 1,2-dicaprylate[5]
- 1,3-Dioctanoylglycerol: A specific chemical name for the 1,3 isomer.[6]
- Glycerol 1,3-dicaprylate[7][8]

The choice of synonym can sometimes imply the specific isomer being used, although "Dioctanoin" and "Dicaprylin" are often used as general terms. It is crucial for researchers to refer to the CAS number to identify the specific compound used in a study.

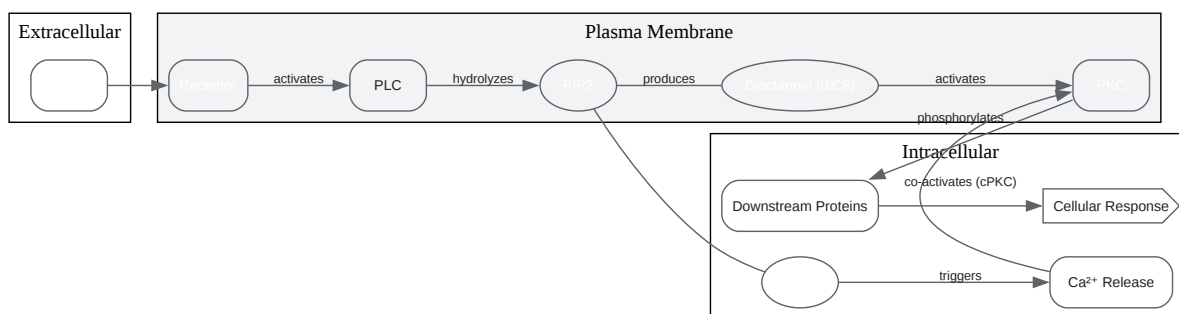
Table 1: Chemical and Physical Properties of **Dioctanoin** Isomers

Property	1,2-Dioctanoin	1,3-Dioctanoin	General Dioctanoin (isomer unspecified)
CAS Number	1069-87-0[5]	1429-66-9[7]	36354-80-0[1]
Molecular Formula	C ₁₉ H ₃₆ O ₅ [5]	C ₁₉ H ₃₆ O ₅ [7]	C ₁₉ H ₃₆ O ₅ [1]
Molecular Weight	344.49 g/mol [5]	344.49 g/mol [7]	344.5 g/mol [1]
Appearance	Liquid[5]	-	Liquid[1]
Purity	>98%[5]	-	≥98%[1]
Solubility	-	-	DMF: 20 mg/ml, DMSO: 5 mg/ml, Ethanol: 30 mg/ml, PBS (pH 7.2): 0.25 mg/ml[1]
Storage	Freezer[5]	-	-
Stability	-	-	≥ 4 years[1]

Role in Cellular Signaling: The Diacylglycerol Pathway

Diocetanol, as a diacylglycerol analog, is a critical tool for studying cellular signaling pathways. Diacylglycerol (DAG) is a second messenger that plays a pivotal role in a multitude of cellular processes. The primary and most well-studied function of DAG is the activation of Protein Kinase C (PKC) isoforms.[9]

Upon stimulation of cell surface receptors, such as G-protein coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs), the enzyme Phospholipase C (PLC) is activated. PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) in the plasma membrane, generating two second messengers: inositol 1,4,5-trisphosphate (IP₃) and DAG. While IP₃ diffuses into the cytoplasm to trigger the release of calcium from intracellular stores, DAG remains in the membrane and recruits and activates conventional (cPKC) and novel (nPKC) isoforms of Protein Kinase C.[9] Activated PKC then phosphorylates a wide range of downstream target proteins, leading to various cellular responses, including cell proliferation, differentiation, apoptosis, and inflammation.[10]



[Click to download full resolution via product page](#)

Diocetanol-mediated activation of the Protein Kinase C (PKC) signaling pathway.

Experimental Protocols

Di octano in and its synonyms are widely used in various in vitro and in cellulo experiments to mimic the effects of endogenous diacylglycerol and study its downstream signaling events.

Below are detailed methodologies for key experiments.

Preparation of Di octano in for Cell Culture

Due to its lipophilic nature, proper preparation of **Di octano in** is crucial for its effective delivery to cells in aqueous culture media.

Materials:

- **Di octano in** (diC8)
- Dimethyl sulfoxide (DMSO) or Ethanol
- Sterile phosphate-buffered saline (PBS) or cell culture medium
- Vortex mixer
- Sterile microcentrifuge tubes

Protocol:

- Prepare a high-concentration stock solution of **Di octano in** by dissolving it in an organic solvent such as DMSO or ethanol. For example, create a 20 mg/ml stock solution in DMSO. [\[1\]](#)
- Vortex the solution thoroughly to ensure complete dissolution.
- For cell treatment, dilute the stock solution to the desired final concentration in pre-warmed sterile PBS or cell culture medium. It is important to add the stock solution to the aqueous medium while vortexing to facilitate dispersion and prevent precipitation.
- The final concentration of the organic solvent in the cell culture should be kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

- Use the freshly prepared **Diocetanol** solution immediately for experiments.

Protein Kinase C (PKC) Activity Assay

This protocol describes a general method to measure the activity of PKC in cell lysates after treatment with **Diocetanol**.

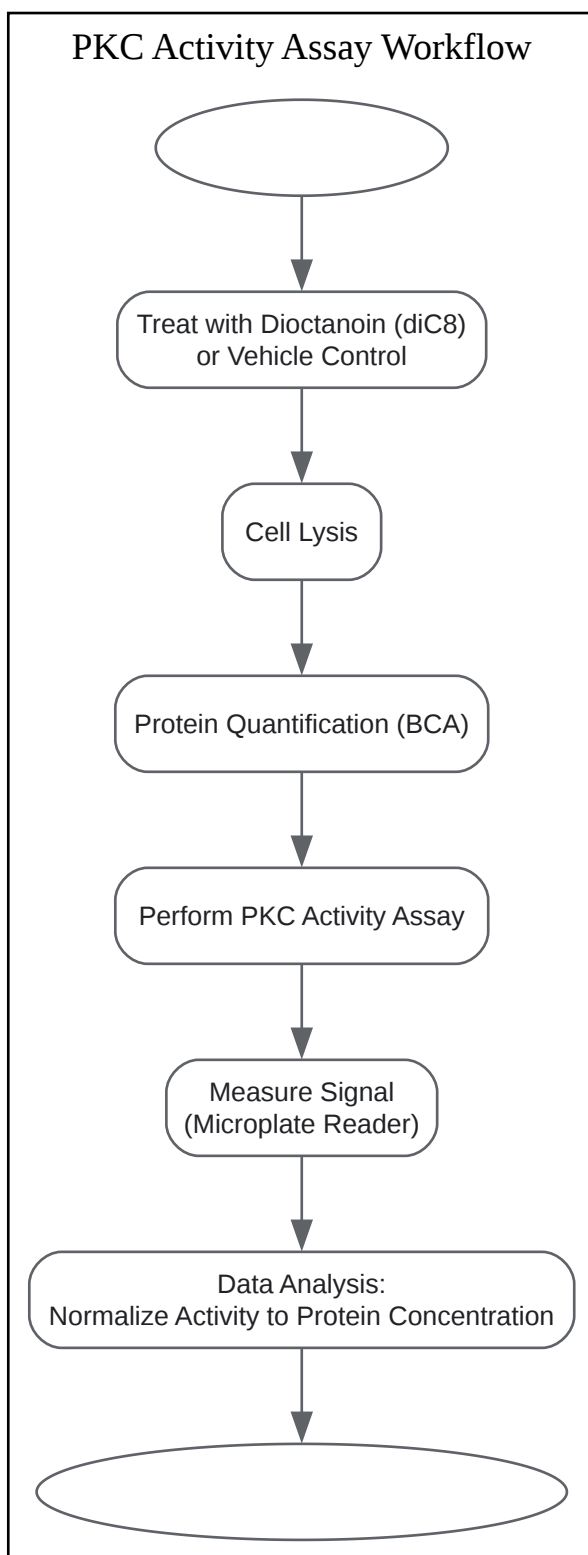
Materials:

- Cells of interest
- **Diocetanol** (diC8)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- PKC activity assay kit (commercially available, e.g., using a fluorescent or colorimetric substrate)
- Protein concentration assay kit (e.g., BCA assay)
- Microplate reader

Protocol:

- **Cell Treatment:** Plate cells at a suitable density and allow them to adhere overnight. Treat the cells with the desired concentration of **Diocetanol** (or vehicle control) for the specified time.
- **Cell Lysis:** After treatment, wash the cells with ice-cold PBS and lyse them using an appropriate lysis buffer.
- **Protein Quantification:** Determine the protein concentration of each cell lysate using a standard protein assay.
- **PKC Activity Measurement:** Follow the instructions provided with the commercial PKC activity assay kit. This typically involves:
 - Adding a specific amount of cell lysate to the wells of a microplate.

- Initiating the kinase reaction by adding a reaction mixture containing a PKC-specific substrate and ATP.
- Incubating the plate at the recommended temperature and for the specified duration to allow for substrate phosphorylation.
- Stopping the reaction and measuring the signal (e.g., fluorescence or absorbance) using a microplate reader.
- Data Analysis: Normalize the PKC activity to the total protein concentration for each sample. Compare the PKC activity in **Diocetanoïn**-treated cells to that in control cells.



[Click to download full resolution via product page](#)

Experimental workflow for a Protein Kinase C (PKC) activity assay using **Dioctanoin**.

Neurite Outgrowth Assay

This protocol outlines a method to assess the effect of **DiOctanoin** on neurite outgrowth in a neuronal cell line.

Materials:

- Neuronal cell line (e.g., PC12, SH-SY5Y)
- Cell culture medium appropriate for the cell line
- Differentiation-inducing factors (e.g., Nerve Growth Factor for PC12 cells)
- **DiOctanoin** (diC8)
- Poly-L-lysine or other appropriate coating for culture plates
- Microscope with imaging software capable of measuring neurite length

Protocol:

- **Plate Coating:** Coat the wells of a multi-well plate with Poly-L-lysine to promote neuronal cell attachment.
- **Cell Seeding:** Seed the neuronal cells at a low density to allow for clear visualization of individual neurites.
- **Differentiation and Treatment:** Induce differentiation according to the specific protocol for the cell line. Simultaneously, treat the cells with various concentrations of **DiOctanoin** or a vehicle control.
- **Incubation:** Incubate the cells for a period sufficient for neurite outgrowth (e.g., 24-72 hours).
- **Imaging:** Capture images of the cells using a microscope.
- **Neurite Measurement:** Use imaging software to measure the length of the longest neurite for a significant number of cells in each treatment group. Alternatively, the total neurite length per cell can be quantified.

- **Data Analysis:** Calculate the average neurite length for each treatment group and compare it to the control group. Statistical analysis (e.g., t-test or ANOVA) should be performed to determine the significance of any observed effects.

Quantitative Data Summary

While specific quantitative data can vary significantly between cell types, experimental conditions, and the specific isomer of **Diocetano** used, the following table summarizes representative findings from the literature to provide a general understanding of the effective concentrations and observed effects.

Table 2: Summary of Quantitative Effects of **Diocetano** in Cellular Assays

Cell Type	Assay	Diocetano Concentration	Observed Effect	Reference
EL4/6.1 thymoma cells	Interleukin-2 Receptor (IL-2R) Expression	3-30 µg/ml	Unable to induce IL-2R expression alone, but synergized with ionomycin.	[11]
EL4/6.1 thymoma cells	Protein Kinase C (PKC) Translocation	10 µg/ml	Effectively translocated PKC.	[11]

Note: This table is intended to be illustrative. Researchers should consult specific literature for detailed quantitative data relevant to their experimental system.

Conclusion

Diocetano and its synonyms, such as Dicaprylin and diC8, are invaluable tools for researchers studying lipid-mediated signaling pathways. As a cell-permeable analog of diacylglycerol, **Diocetano** allows for the direct and specific activation of Protein Kinase C and other DAG-effector proteins, enabling the elucidation of their roles in a wide array of cellular processes. A thorough understanding of its chemical properties, synonyms, and appropriate experimental application is essential for robust and reproducible research in cell biology,

pharmacology, and drug development. This guide provides a foundational resource to aid in the effective use of this important research compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. DICAPRYLIN | 36354-80-0 [chemicalbook.com]
- 3. Cas 36354-80-0,DICAPRYLIN | lookchem [lookchem.com]
- 4. Glyceryl 1,2-dicaprylate | C19H36O5 | CID 1323 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. larodan.com [larodan.com]
- 6. 1,3-Dioctanoin [webbook.nist.gov]
- 7. larodan.com [larodan.com]
- 8. 1,3-Dioctanoin (CAS 1429-66-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. Protein Kinase C Signaling | Cell Signaling Technology [cellsignal.com]
- 10. Diacylglycerol Signaling Pathway in Pancreatic β -Cells: An Essential Role of Diacylglycerol Kinase in the Regulation of Insulin Secretion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Enzyme Assays for Protein Kinase C Activity | Springer Nature Experiments [experiments.springernature.com]
- To cite this document: BenchChem. [Synonyms for Dioctanoin in scientific literature (e.g., diC8, Dicaprylin).]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093851#synonyms-for-dioctanoin-in-scientific-literature-e-g-dic8-dicaprylin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com